

Preparation of Disperse Green 9 Stock Solutions for Scientific Applications

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Compound of Interest

Compound Name: Disperse green 9

Cat. No.: B12378630

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Application Note and Protocol

For Researchers, Scientists, and Drug Development Professionals

Abstract

Disperse Green 9 is a monoazo dye belonging to the disperse class of dyes, characterized by its low water solubility and hydrophobic nature.^{[1][2]} While traditionally used in the textile industry for dyeing polyester fibers, its properties make it a compound of interest for various research applications, including the study of hydrophobic interactions and as a potential tracer for lipophilic structures in biological systems.^{[1][3]} Proper preparation of stock solutions is critical for obtaining reproducible and reliable experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **Disperse Green 9** stock solutions for research purposes.

Physicochemical and Safety Data

A summary of the key physicochemical and safety information for **Disperse Green 9** is provided in the tables below for easy reference.

Table 1: Physicochemical Properties of **Disperse Green 9**

Property	Value	Reference
Chemical Formula	C ₁₆ H ₁₈ N ₆ O ₅ S	[4]
Molecular Weight	406.42 g/mol	[4]
Appearance	Dark green uniform powder	
Solubility	Soluble in benzene, toluene, chloroform, acetone, ethyl acetate; Hardly soluble in alcohol; Insoluble in water.	[5]

Table 2: Safety and Handling of **Disperse Green 9**

Hazard	Precaution	Reference
Harmful if swallowed	Avoid ingestion. If swallowed, seek immediate medical attention.	[6][7]
May cause skin and eye irritation	Wear protective gloves, clothing, and eye protection. In case of contact, rinse thoroughly with water.	[3][6][7]
Potential for dust inhalation	Handle in a well-ventilated area or in a chemical fume hood to minimize dust generation.	[6]

Experimental Protocols

The following protocol outlines the recommended procedure for preparing a 10 mM stock solution of **Disperse Green 9** in Dimethyl Sulfoxide (DMSO). This solvent is recommended for its ability to dissolve many hydrophobic compounds intended for use in biological assays.[1][5]

Materials:

- **Disperse Green 9** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Vortex mixer
- Pipettes and sterile, filtered pipette tips

Protocol for Preparing a 10 mM Stock Solution:

- **Tare the Weighing Vessel:** Place a sterile microcentrifuge tube or amber glass vial on the analytical balance and tare it.
- **Weigh Disperse Green 9:** Carefully weigh out 4.06 mg of **Disperse Green 9** powder into the tared vessel.
- **Add DMSO:** Add 1 mL of anhydrous DMSO to the vessel containing the **Disperse Green 9** powder.
- **Dissolve the Compound:** Tightly cap the vessel and vortex thoroughly until the **Disperse Green 9** is completely dissolved. Gentle warming in a water bath (not exceeding 40°C) may aid in dissolution if necessary.
- **Storage:** Store the 10 mM stock solution at -20°C in a light-protected container. For long-term storage, consider aliquoting the stock solution to avoid repeated freeze-thaw cycles.

Preparation of Working Solutions:

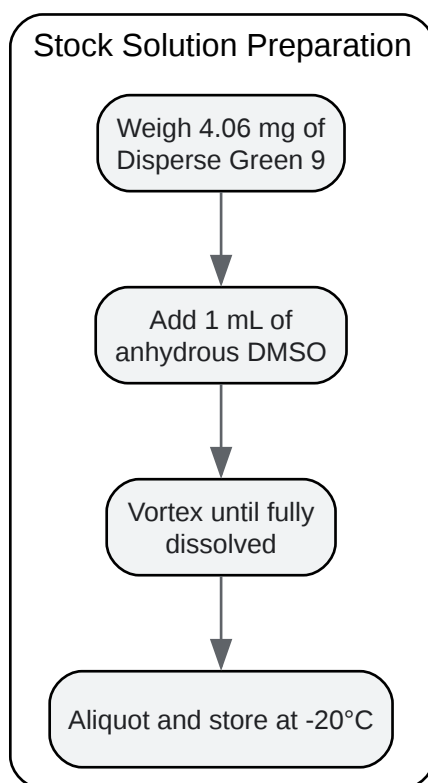
For cell-based assays, the concentrated DMSO stock solution must be diluted to the final working concentration in the appropriate aqueous buffer or cell culture medium. It is crucial to ensure that the final concentration of DMSO in the assay is low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity.^[1]

- **Determine the Final Working Concentration:** The optimal working concentration should be determined experimentally for each specific application. A starting range of 1-10 $\mu\text{g/mL}$ is a reasonable starting point for many cell-based assays, based on data from similar disperse dyes.[3]
- **Serial Dilution:** Perform serial dilutions of the 10 mM stock solution in your experimental buffer or medium to achieve the desired final concentration. It is recommended to add the dye concentrate to the aqueous solution while vortexing to facilitate dispersion and prevent precipitation.

Visualization of Experimental Workflow

The following diagrams illustrate the key workflows described in this protocol.

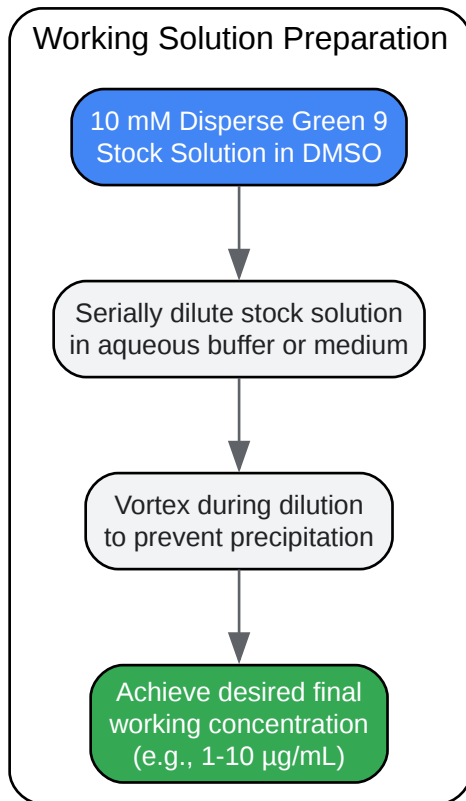
Workflow for Preparation of Disperse Green 9 Stock Solution



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Preparation of 10 mM **Disperse Green 9** Stock Solution

Workflow for Preparation of Working Solution



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References

- 1. cdn.stemcell.com [cdn.stemcell.com]
- 2. mdpi.com [mdpi.com]
- 3. benchchem.com [benchchem.com]
- 4. worlddyevariety.com [worlddyevariety.com]

- 5. Impaired cell viability and mitochondrial respiration by disperse textile dyes - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Evaluation of Impermeant, DNA-Binding Dye Fluorescence as a Real-Time Readout of Eukaryotic Cell Toxicity in a High Throughput Screening Format - PMC [pmc.ncbi.nlm.nih.gov]
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